

A Technical Guide to the Physicochemical Properties of Mepivacaine Hydrochloride Powder

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Compound of Interest

Compound Name: Mepivacaine Hydrochloride

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This document provides an in-depth guide to the core physicochemical properties of **mepivacaine hydrochloride** powder for laboratory applications. It includes quantitative data, detailed experimental protocols for property determination, and diagrams illustrating its mechanism of action and analytical workflows.

General Physicochemical Properties

Mepivacaine hydrochloride is an amide-type local anesthetic.[1][2] It presents as a white, odorless, crystalline powder.[3][4][5] This form enhances its stability and solubility for use in aqueous solutions.[1]

Table 1: General Properties of **Mepivacaine Hydrochloride**

Property	Value	Reference
Chemical Name	N-(2,6-Dimethylphenyl)-1-methylpiperidine-2-carboxamide hydrochloride	[4]
Molecular Formula	C ₁₅ H ₂₂ N ₂ O·HCl	[3]
Molecular Weight	282.81 g/mol	[6][7]
CAS Number	1722-62-9	[3]
Appearance	White crystalline powder	[1][3]

Thermodynamic and Acidity Properties

The melting point and pKa are critical parameters for identity, purity, and formulation development.

Table 2: Thermodynamic and Acidity Data

Property	Value	Reference
Melting Point	Approx. 256°C (with decomposition)[3]	[3][6][8]
	262 - 264°C[6]	
	263°C[8]	
pKa	7.7	[9]
pH (1% solution)	5.0	[6]
pH (2% solution)	4.5	[4]

Solubility Profile

Mepivacaine hydrochloride's solubility is essential for preparing solutions for analysis and formulation.

Table 3: Solubility of **Mepivacaine Hydrochloride**

Solvent	Solubility	Reference
Water	Freely soluble / Soluble	[3][4][5][8][10]
Methanol	Freely soluble / Soluble	[3][4][8]
Ethanol (99.5%)	Sparingly soluble	[3]
Acetic Acid (100%)	Soluble	[3]
Diethyl Ether	Practically insoluble	[3]

Spectroscopic Data

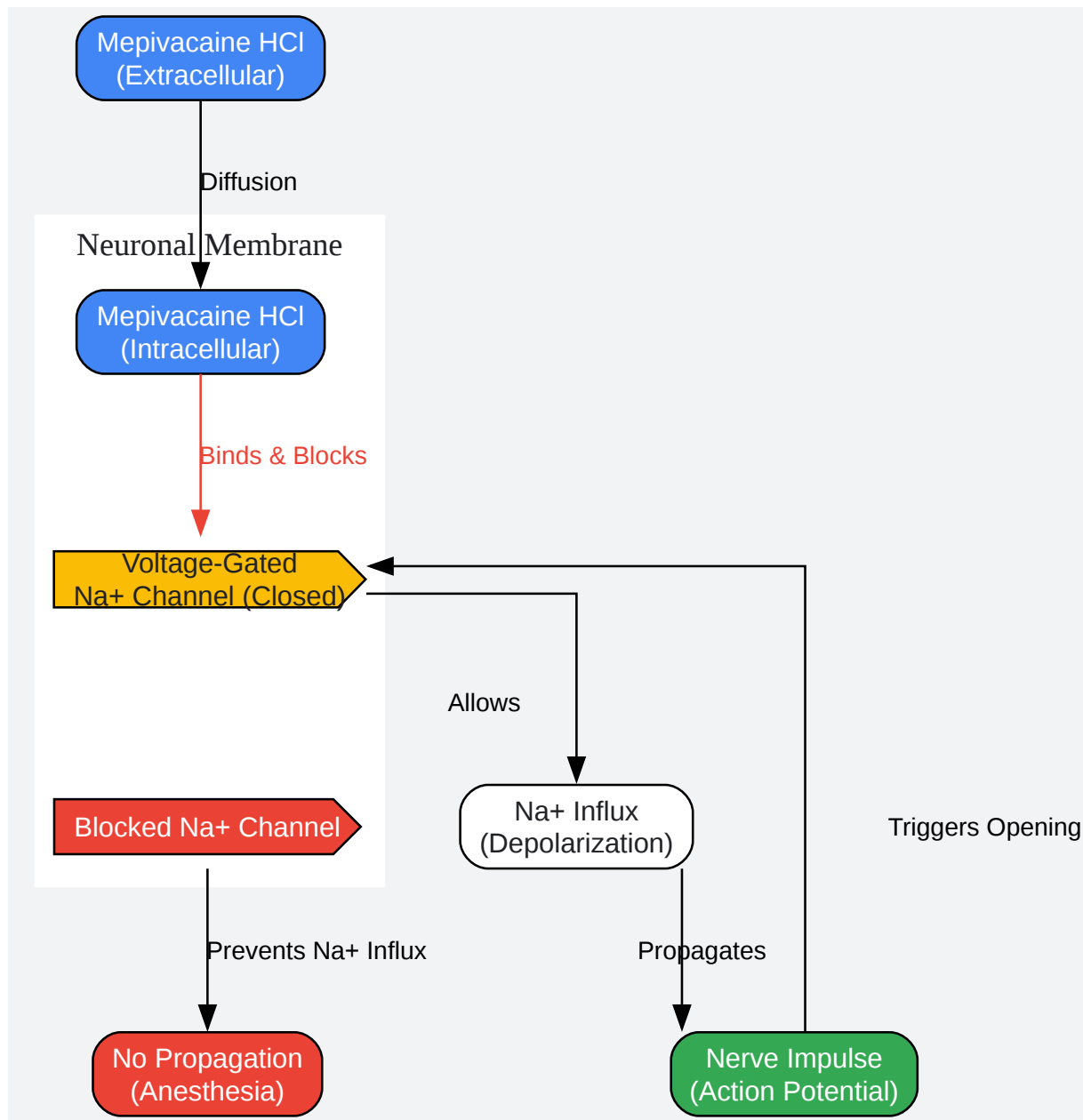
Spectroscopic analysis is fundamental for the identification and quantification of **mepivacaine hydrochloride**.

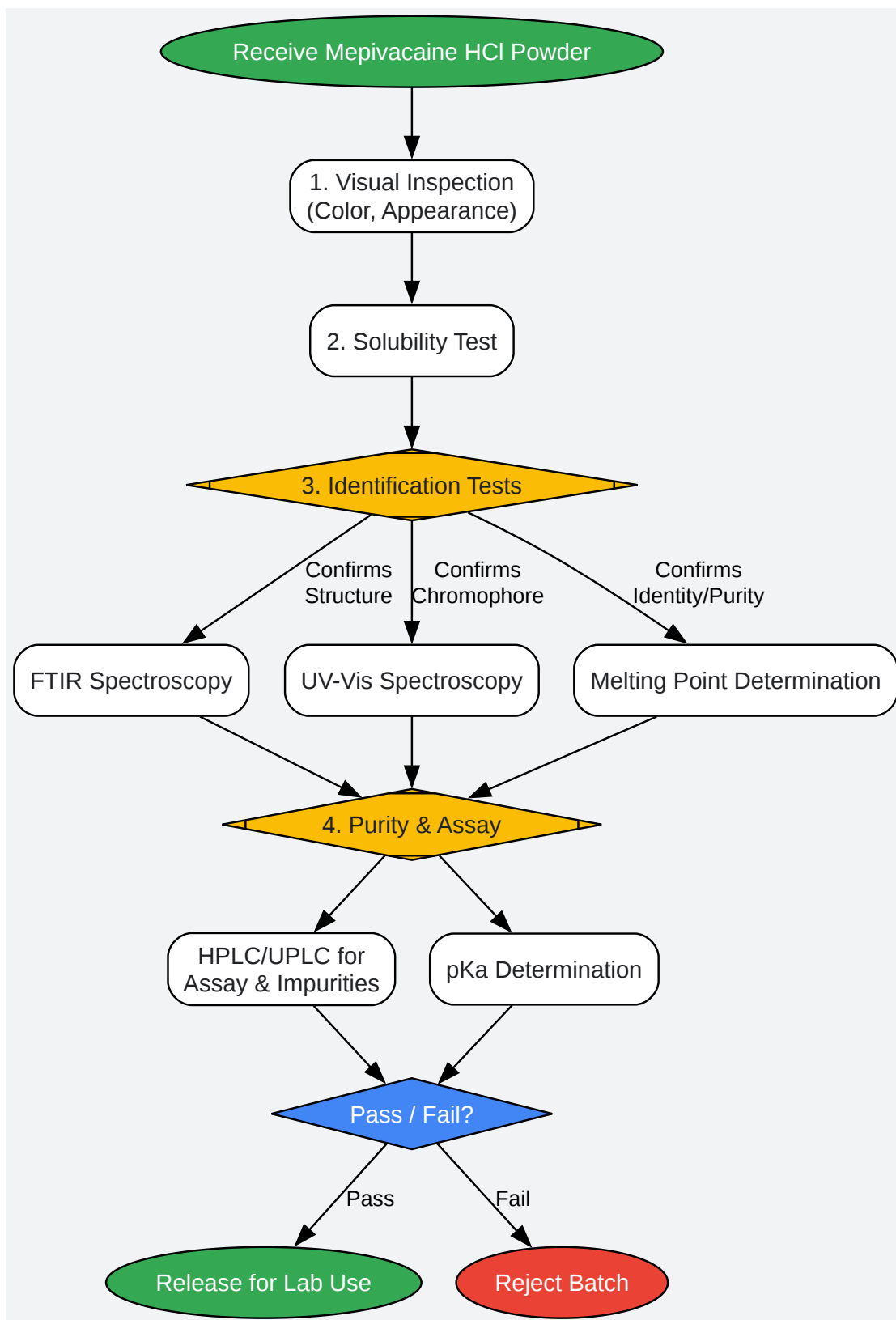
Table 4: Key Spectroscopic Data

Technique	Key Wavelengths / Wavenumbers	Reference
UV-Vis (in 1 mol/L HCl)	Maxima between 261-265 nm and 270-273 nm	[3]
Infrared (IR)	Conforms to reference spectra	[3][11][12]

Mechanism of Action: Sodium Channel Blockade

Mepivacaine functions by blocking voltage-gated sodium channels on the intracellular surface of nerve axons.[2][13] This action prevents the influx of sodium ions, which is necessary for the depolarization and propagation of action potentials, thereby blocking nerve impulses and inducing local anesthesia.[2][9][13][14]





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References

- 1. CAS 1722-62-9: mepivacaine hydrochloride | CymitQuimica [cymitquimica.com]
- 2. Mepivacaine: mechanism of action, clinical applications and safety_Chemicalbook [chemicalbook.com]
- 3. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. accessdata.fda.gov [accessdata.fda.gov]
- 6. moehs.com [moehs.com]
- 7. Mepivacaine Hydrochloride | C₁₅H₂₃CIN₂O | CID 66070 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Mepivacaine Hydrochloride 1722-62-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 9. go.drugbank.com [go.drugbank.com]
- 10. northamerica.covetrus.com [northamerica.covetrus.com]
- 11. Mepivacaine hydrochloride(1722-62-9) IR2 [m.chemicalbook.com]
- 12. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 13. Mepivacaine - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Hepatic Dose | Drug Index | Pediatric Oncall [pediatriconcall.com]
- 14. Mepivacaine | C₁₅H₂₂N₂O | CID 4062 - PubChem [pubchem.ncbi.nlm.nih.gov]
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